

Essential Safety and Operational Guide for Handling Galanin Receptor Ligand M35

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Compound of Interest

Compound Name: Galanin Receptor Ligand M35

Cat. No.: B8249358

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **Galanin Receptor Ligand M35**. It outlines the necessary personal protective equipment (PPE), handling procedures, storage conditions, and disposal methods to ensure a safe laboratory environment.

Immediate Safety Information

Conflicting information exists regarding the hazard classification of **Galanin Receptor Ligand M35**. One safety data sheet (SDS) classifies it as harmful if swallowed and very toxic to aquatic life with long-lasting effects, while another states it is not a hazardous substance.^[1] Given this discrepancy, it is imperative to handle M35 with a high degree of caution and adhere to the more stringent safety protocols outlined below.

Personal Protective Equipment (PPE)

When handling M35, the following personal protective equipment is mandatory:

PPE Category	Specific Requirements
Eye Protection	Safety goggles with side-shields.
Hand Protection	Protective gloves.
Body Protection	Impervious clothing.
Respiratory Protection	A suitable respirator should be used, especially when handling the lyophilized powder to avoid inhalation of dust or aerosols.

Emergency First Aid Procedures

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with large amounts of water, removing any contact lenses. Ensure adequate flushing by separating the eyelids with fingers. Seek prompt medical attention. [1] [2]
Skin Contact	Rinse the affected skin thoroughly with large amounts of water. Remove contaminated clothing and shoes. Seek medical attention. [1] [2]
Inhalation	Move the individual to fresh air. If breathing is difficult, administer cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation. [1] [2]
Ingestion	Wash out the mouth with water. Do NOT induce vomiting. Seek immediate medical attention. [1] [2]

Operational Plan: Handling and Storage

Proper handling and storage are critical to maintain the integrity of **Galanin Receptor Ligand M35** and to ensure the safety of laboratory personnel.

Handling Protocols

- Ventilation: Always work in a well-ventilated area with an appropriate exhaust system to minimize inhalation exposure.[\[1\]](#)[\[2\]](#)
- Avoid Contact: Take all necessary precautions to avoid contact with eyes and skin, as well as inhalation of dust or aerosols.[\[1\]](#)[\[2\]](#)
- Personal Hygiene: Wash hands and any exposed skin thoroughly after handling. Do not eat, drink, or smoke in the laboratory.[\[1\]](#)
- Preparation of Solutions:
 - Allow the lyophilized peptide to warm to room temperature in a desiccator before opening the vial to avoid moisture absorption.[\[3\]](#)[\[4\]](#)
 - For peptides containing amino acids prone to oxidation (like Cys, Met, or Trp), use oxygen-free solvents.[\[3\]](#)
 - Test solubility with a small amount of the product first.[\[3\]](#) If insoluble in water, dimethyl sulfoxide (DMSO) can be used.[\[3\]](#) Dissolve the peptide in a minimal amount of 50% (v/v) DMSO/water mixture and then dilute to the desired concentration.[\[3\]](#)

Storage Conditions

Form	Storage Temperature	Duration	Additional Notes
Lyophilized Powder	-20°C	Several years	Store away from bright light and moisture.[3][4][5] For extended long-term storage, -80°C is recommended.[6]
In Solvent	-80°C	Up to 6 months	Keep in a tightly sealed container, away from moisture. [6]
-20°C	Up to 1 month	Keep in a tightly sealed container, away from moisture. [6]	

Note: To avoid degradation from repeated freeze-thaw cycles, it is recommended to aliquot the peptide into single-use vials upon receipt.[3][5]

Physicochemical and Biological Data

Property	Value
Molecular Formula	C107H153N27O26[2]
Molecular Weight	2233.60 g/mol [2]
Appearance	White to off-white solid[7]
Purity	>98.0%
Solubility	DMSO: 90 mg/mL, Water: 50 mg/mL[8]

Receptor Binding Affinity	Value
Kd	0.1 nM[6][8]
Ki (human GalR1)	0.11 nM[6][9]
Ki (human GalR2)	2.0 nM[6][9]

Experimental Protocols

In Vitro: Inhibition of Forskolin-Stimulated cAMP Production

Galanin Receptor Ligand M35 exhibits a dual effect on cAMP production in Rin m 5F cells.[1][10]

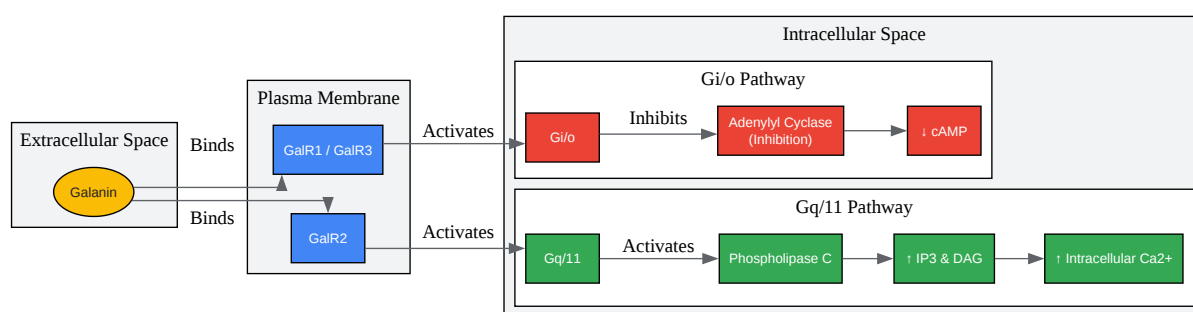
- **Antagonist Activity:** At low concentrations (e.g., 1 nM), M35 can reverse the inhibitory effect of galanin (10 nM) on forskolin-stimulated cAMP production.[1][11]
- **Agonist Activity:** At higher concentrations (15 nM and 30 nM), M35 acts as a galanin receptor agonist, inhibiting forskolin-stimulated cAMP production.[1][11]

In Vivo: Animal Studies

- **Administration:** For in vivo studies in rats, M35 has been administered via intracerebroventricular (i.c.v.) injection.[6]
- **Dosage Example:** A dose of 6 nM in 10 µL has been used to study its effects on learning and memory in male Sprague-Dawley rats.[6]
- **Solution Preparation for In Vivo Use:** A common vehicle for in vivo administration is a solution of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline. The solubility in this vehicle is ≥ 2.5 mg/mL.[1] It is recommended to prepare the working solution fresh on the day of the experiment.[1][11]

Galanin Receptor Signaling Pathway

Galanin receptors (GalR1, GalR2, and GalR3) are G protein-coupled receptors (GPCRs) that mediate the diverse physiological effects of galanin. GalR1 and GalR3 primarily couple to Gi/o proteins, leading to the inhibition of adenylyl cyclase and a decrease in intracellular cAMP levels. In contrast, GalR2 mainly signals through Gq/11 proteins, which activates phospholipase C and leads to an increase in intracellular calcium.



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Caption: Galanin receptor signaling pathways.

Disposal Plan

Proper disposal of **Galanin Receptor Ligand M35** and its containers is essential to prevent environmental contamination and ensure laboratory safety.

- **Waste Disposal:** Dispose of the contents and the container at an approved waste disposal plant.^[1] Follow all local, state, and federal regulations for chemical waste disposal.
- **Environmental Precautions:** Avoid releasing the substance into the environment.^[1] Due to its potential toxicity to aquatic life, prevent it from entering drains, water courses, or the soil.^[1] Collect any spillage to prevent environmental contamination.^[1]

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling Galanin Receptor Ligand M35]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8249358#personal-protective-equipment-for-handling-galanin-receptor-ligand-m35]

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